

# Glycyl-DL-phenylalanine molecular structure and weight

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## Compound of Interest

Compound Name: Glycyl-DL-phenylalanine

Cat. No.: B1265997

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## An In-depth Technical Guide to Glycyl-DL-phenylalanine

This guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **Glycyl-DL-phenylalanine**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Chemical Identity

**Glycyl-DL-phenylalanine** (Gly-DL-Phe) is a dipeptide composed of the amino acid glycine linked to a racemic mixture of D- and L-phenylalanine via a peptide bond.<sup>[1]</sup> The presence of the "DL" designation indicates that both stereoisomers of phenylalanine are present.<sup>[1]</sup> The molecular structure consists of a glycine residue, a peptide linkage, and a phenylalanine residue with its characteristic benzyl side chain. The IUPAC name for this compound is 2-[(2-aminoacetyl)amino]-3-phenylpropanoic acid.<sup>[2]</sup>

The crystal structure of **Glycyl-DL-phenylalanine** has been determined to be orthorhombic.<sup>[3]</sup> In the crystalline state, the molecules are organized with the non-polar phenyl groups clustered together and are stabilized by a network of intermolecular hydrogen bonds.<sup>[3]</sup>

Identifier	Value
IUPAC Name	2-[(2-aminoacetyl)amino]-3-phenylpropanoic acid[2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub> [1][2][4][5]
Molecular Weight	222.24 g/mol [1][2][4][5][6][7]
CAS Number	721-66-4[1][2][4][5]
Synonyms	H-Gly-DL-Phe-OH, Gly-DL-Phe, Glycylphenylalanine[1][2][5]

## Physicochemical Properties

The physical and chemical properties of **Glycyl-DL-phenylalanine** are summarized below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
Appearance	White to off-white solid	MedChemExpress[6]
Melting Point	273-275 °C (with decomposition)	LookChem[1]
Boiling Point	492.2 °C at 760 mmHg	LookChem[1]
Density	1.259 g/cm <sup>3</sup>	LookChem[1]
Solubility	Slightly soluble in DMSO (heated) and Water (sonicated)	LookChem[1]
Storage Temperature	-20°C	LookChem[1]

## Experimental Protocols

### General Solution-Phase Peptide Synthesis of Glycyl-DL-phenylalanine

This protocol describes a representative method for the synthesis of **Glycyl-DL-phenylalanine** via a solution-phase peptide coupling reaction. This method involves the formation of a peptide bond between protected glycine and phenylalanine residues, followed by deprotection.

#### Materials:

- N-terminally protected Glycine (e.g., Boc-Gly-OH)
- C-terminally protected DL-phenylalanine (e.g., H-DL-Phe-OMe·HCl)
- Coupling agent (e.g., DCC, HATU)
- Coupling additive (e.g., HOBt, NHS)
- Base (e.g., DIPEA, TEA)
- Solvents (e.g., DMF, DCM)
- Reagents for deprotection (e.g., TFA for Boc group, LiOH for methyl ester)
- Reagents for work-up and purification (e.g., ethyl acetate, saturated sodium bicarbonate, 1 M HCl, brine)

#### Procedure:

- **Activation of Protected Glycine:** Dissolve Boc-Gly-OH (1 equivalent), a coupling agent like DCC (1.1 equivalents), and an additive such as NHS (1.2 equivalents) in an anhydrous solvent like DCM. Stir the mixture at 0°C for 30 minutes, then at room temperature for 2-4 hours. A precipitate of dicyclohexylurea (DCU) will form.<sup>[8]</sup>
- **Coupling Reaction:** In a separate flask, dissolve H-DL-Phe-OMe·HCl (1 equivalent) in DMF and neutralize with a base like DIPEA (2.5 equivalents). Filter the activated glycine solution to remove the DCU and add the filtrate to the phenylalanine solution. Allow the reaction to stir at room temperature for 12-24 hours.<sup>[8]</sup>
- **Work-up:** Filter any newly formed precipitate. Dilute the reaction mixture with ethyl acetate and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine. Dry

the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the protected dipeptide, Boc-Gly-DL-Phe-OMe.[8]

- Deprotection:
  - Ester Hydrolysis (Saponification): Dissolve the protected dipeptide in a mixture of methanol and water. Add LiOH (1.5 equivalents) and stir at room temperature for 2-4 hours, monitoring the reaction by TLC or LC-MS.[8]
  - Amine Deprotection: After saponification and work-up (acidification and extraction), the resulting Boc-Gly-DL-Phe-OH is treated with a reagent like trifluoroacetic acid (TFA) in DCM to remove the Boc protecting group.[8]
- Purification: The crude **Glycyl-DL-phenylalanine** can be purified by recrystallization from a suitable solvent system or by preparative HPLC.[8]

## Characterization

The identity and purity of the synthesized **Glycyl-DL-phenylalanine** can be confirmed using various analytical techniques:

- Mass Spectrometry (MS): To confirm the molecular weight. MS/MS analysis can provide fragmentation patterns characteristic of the dipeptide structure.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy to confirm the chemical structure and purity.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the final compound.

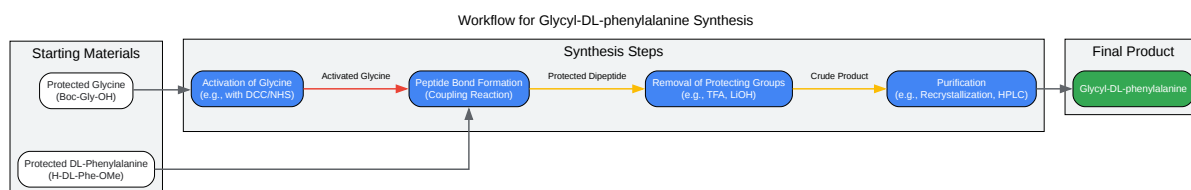
## Biological Significance

**Glycyl-DL-phenylalanine** is a dipeptide and a derivative of the essential amino acid phenylalanine.[6][9] Phenylalanine is a precursor for the synthesis of several key neurotransmitters, including dopamine, norepinephrine, and epinephrine (the catecholamines). [9][10] The "DL" form of phenylalanine (DLPA) has been investigated for its potential analgesic and antidepressant properties.[10] This activity may be related to the D-phenylalanine

component inhibiting the enzymatic degradation of enkephalins, which are endogenous opioid peptides.[10]

## Visualization of Synthesis

The following diagram illustrates the general workflow for the chemical synthesis of **Glycyl-DL-phenylalanine**.



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Caption: Chemical synthesis workflow for **Glycyl-DL-phenylalanine**.

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